

Application Note: Analysis of Plasticizer Migration from Consumer Products

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Compound of Interest

Compound Name: *Bis(2-methoxyethyl) phthalate-3,4,5,6-D4*

Cat. No.: *B1384124*

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Introduction

Plasticizers are additives incorporated into polymers, most notably polyvinyl chloride (PVC), to enhance their flexibility, durability, and workability. Common classes of plasticizers include phthalates, adipates, and citrates. These compounds are not chemically bound to the polymer matrix and can leach, or migrate, into the surrounding environment over time, particularly when in contact with food, beverages, or biological fluids.[1][2] This migration is a significant concern for consumer safety as many plasticizers, especially certain phthalates like Di(2-ethylhexyl) phthalate (DEHP), have been identified as endocrine disruptors and are associated with various health risks.[2] Consequently, regulatory bodies worldwide, including the European Union, have established strict limits on the presence and migration of specific plasticizers in consumer goods such as toys, food contact materials, and medical devices.[3][4][5][6]

This application note provides an overview of the methodologies used to study plasticizer migration from consumer products, with a focus on sample preparation and analytical techniques.

Commonly Studied Plasticizers and Consumer Products

A wide range of plasticizers are used in consumer products. Phthalates such as DEHP, Dibutyl phthalate (DBP), and Benzyl butyl phthalate (BBP) have been extensively studied due to their prevalence and potential health effects.[1][7][8] Alternative plasticizers, including Diisononyl

phthalate (DINP), Diisodecyl phthalate (DIDP), and Trioctyl trimellitate (TOTM), are also of interest.^[1]

The consumer products most frequently investigated for plasticizer migration include:

- **Medical Devices:** IV bags, tubing, and catheters are often made from flexible PVC and can be a significant source of phthalate exposure, especially for patients undergoing long-term medical procedures.^{[1][2][7][8][9]}
- **Toys and Childcare Articles:** Children are particularly vulnerable to the effects of plasticizers due to their tendency to mouth objects. Regulations strictly limit the concentration of certain phthalates in these products.^{[10][11][12][13][14]}
- **Food Contact Materials:** Plastic wrap, containers, and gaskets in jar lids can be sources of plasticizer migration into food, particularly fatty foods.^{[3][15][16][17][18][19][20][21]}

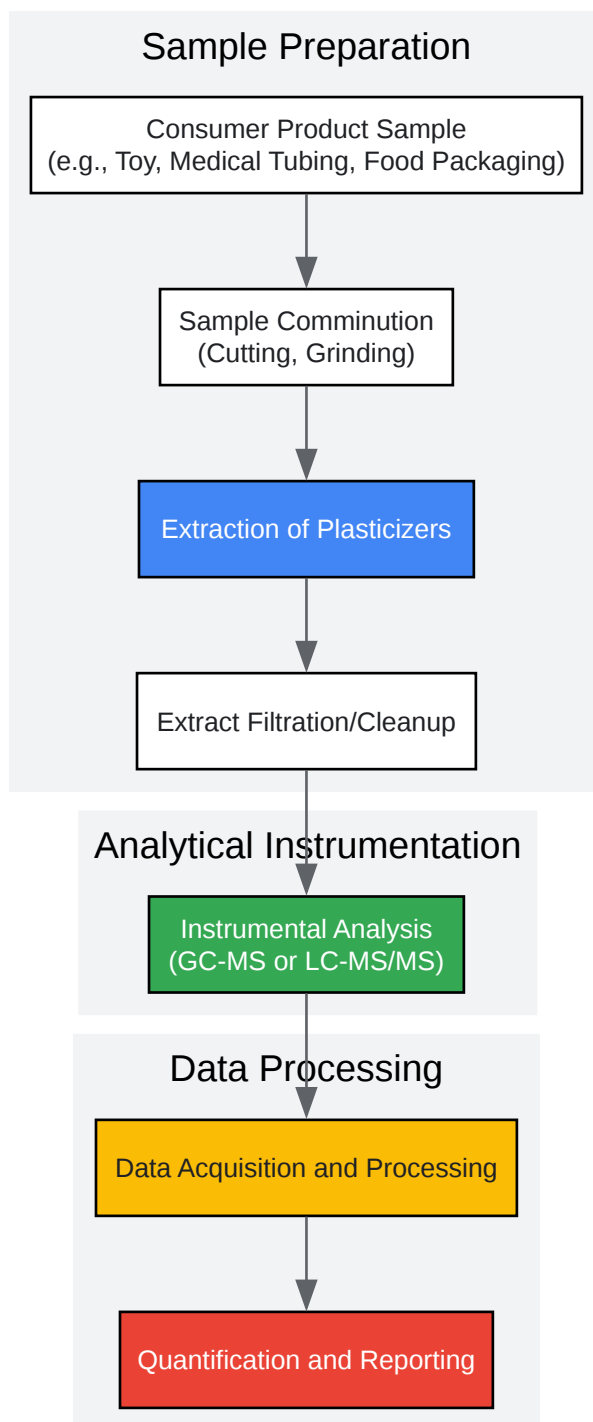
Analytical Techniques

Gas chromatography coupled with mass spectrometry (GC-MS) is a widely used and robust technique for the identification and quantification of volatile and semi-volatile plasticizers like phthalates.^{[10][11][13][14][22][23][24][25][26]} For less volatile or thermally labile plasticizers, liquid chromatography with mass spectrometry (LC-MS) or tandem mass spectrometry (LC-MS/MS) is often preferred due to its high sensitivity and selectivity without the need for derivatization.^{[10][16][27]}

Experimental Workflow for Plasticizer Migration Studies

The following diagram illustrates a typical experimental workflow for analyzing plasticizer migration from consumer products.

Experimental Workflow for Plasticizer Migration Analysis

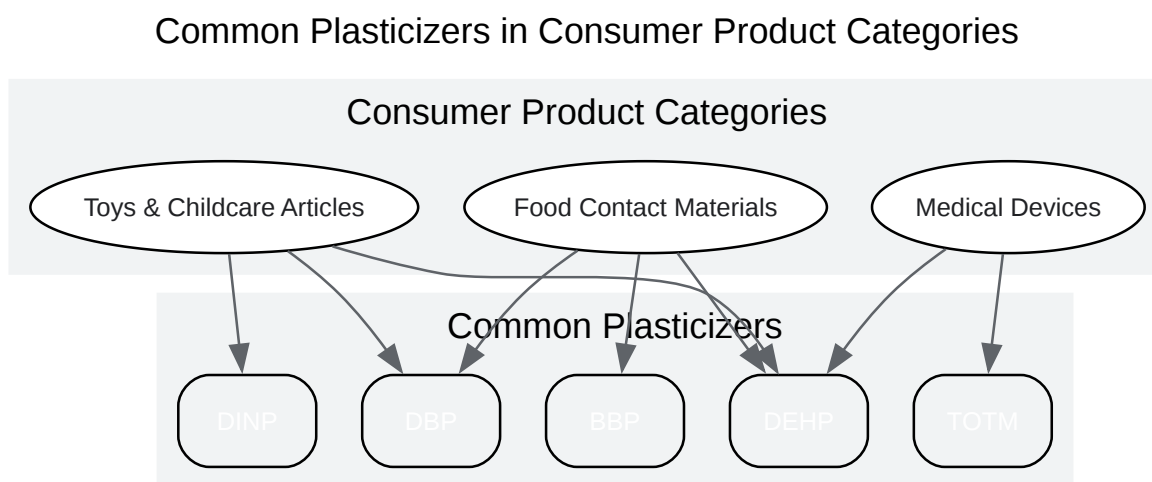


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Caption: A flowchart of the experimental process for plasticizer migration analysis.

Common Plasticizers in Consumer Product Categories

Different types of plasticizers are used depending on the desired properties of the final product. The diagram below shows the logical relationship between common consumer product categories and the plasticizers frequently found in them.



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Caption: Relationship between product categories and common plasticizers.

Protocols

Protocol 1: Ultrasonic-Assisted Solvent Extraction and GC-MS Analysis of Phthalates in Plastic Toys

This protocol describes a method for the extraction and quantification of common phthalates from plastic toys using ultrasonic-assisted solvent extraction followed by Gas Chromatography-Mass Spectrometry (GC-MS).[\[11\]](#)[\[22\]](#)[\[28\]](#)

1. Materials and Reagents

- Toy sample
- Methylene chloride (or other suitable solvent like hexane or toluene)[\[11\]](#)[\[22\]](#)
- Phthalate analytical standards (e.g., DBP, BBP, DEHP, DnOP, DINP, DIDP)

- Internal standard (e.g., Benzyl benzoate)
- Glass vials with PTFE-lined caps
- Ultrasonic bath
- Syringe filters (0.45 μm PTFE)
- GC-MS system with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane)

2. Sample Preparation

- Cut the toy sample into small pieces (approximately 2x2 mm).[\[14\]](#)
- Accurately weigh about 1 gram of the sample into a glass vial.[\[11\]](#)
- Add 10 mL of methylene chloride to the vial.[\[11\]](#)
- Spike the solution with an internal standard to a known concentration.
- Seal the vial tightly.

3. Extraction

- Place the vial in an ultrasonic bath.
- Sonicate the sample for 15-30 minutes.[\[11\]](#)
- Allow the sample to cool to room temperature.

4. Sample Filtration and Analysis

- Filter the extract through a 0.45 μm PTFE syringe filter into a clean GC vial.
- Inject 1 μL of the filtered extract into the GC-MS system.

5. GC-MS Conditions (Example)

- Column: 30 m x 0.25 mm ID, 0.25 μm film thickness[\[11\]](#)

- Carrier Gas: Helium at a constant flow of 1 mL/min[11]
- Injector Temperature: 280 °C
- Oven Temperature Program: Initial temperature of 100 °C, ramp at 8 °C/min to 260 °C, then ramp at 35 °C/min to 320 °C.[11]
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mode: Scan/SIM mode for both identification and quantification[14]

6. Quantification

Prepare a calibration curve using the phthalate analytical standards. Quantify the phthalates in the sample by comparing their peak areas to the internal standard and the calibration curve.

Protocol 2: Solid-Phase Microextraction (SPME) for the Analysis of Plasticizer Migration into a Liquid Simulant

This protocol outlines the use of Solid-Phase Microextraction (SPME) coupled with GC-MS for determining the migration of plasticizers from a consumer product into a liquid food simulant. SPME is a solvent-free extraction technique that is both fast and sensitive.[29][30][31][32]

1. Materials and Reagents

- Consumer product sample
- Food simulant (e.g., ultrapure water, 10% ethanol, or a fatty food simulant like olive oil)
- SPME fiber assembly with a suitable coating (e.g., polydimethylsiloxane - PDMS)
- Heated agitator
- GC-MS system

2. Migration Test

- Place a known weight or surface area of the consumer product sample into a glass vial.
- Add a specific volume of the chosen food simulant to the vial.
- Seal the vial and incubate at a specified temperature and duration to simulate consumer use (e.g., 37°C for 24 hours).[\[26\]](#)

3. SPME Extraction

- After incubation, remove the plastic sample from the vial.
- Place the vial containing the simulant in a heated agitator.
- Expose the SPME fiber to the headspace above the simulant or directly immerse it into the simulant.
- Allow the analytes to partition onto the fiber for a defined period (e.g., 30 minutes) at a specific temperature.

4. GC-MS Analysis

- Retract the fiber into the needle and immediately introduce it into the hot injection port of the GC-MS.
- The heat of the injector will desorb the trapped plasticizers from the fiber onto the GC column for separation and analysis.
- The GC-MS conditions can be similar to those described in Protocol 1.

5. Quantification

Quantification is typically performed using an external calibration curve prepared by spiking known concentrations of plasticizer standards into the same food simulant and performing the same SPME procedure.

Data Presentation

Table 1: Migration of Phthalates from Medical Devices

Plasticizer	Medical Device	Simulant	Migration Level	Reference
DEHP	IV Fluid Bags (PVC)	Infusion Fluids	Median: 165 ng	[8]
DEHP	IV Fluid Bags (EVA, "DEHP-free")	Water/Ethanol	11.0–17.1 µg in 60 min	[8]
DEHP	Neonatal Expiratory Filter Set	Water/Ethanol	54,600 µg in 60 min	[8]
DEHP	PVC bags	Amino acid, NaCl, glucose solutions	Found within the first days of contact	[7][9]
DEHP	EVA bags	Amino acid, NaCl, glucose solutions	Migration started after ~6 months	[7][9]

Table 2: Phthalate Content and Migration from Toys

Plasticizer	Toy Material	Extraction Method	Concentration/ Migration	Reference
Diisobutyl phthalate & Di-n-butyl phthalate	Plastic Toy	Ultrasonic Extraction	Below regulatory limits	[11]
DEHP	PVC Toys	Solvent Extraction		[12]
DBP	PVC Toys	Solvent Extraction		[12]
DINP	PVC Toys	Solvent Extraction	0.218 - 14.2% w/w	[12]

Table 3: Comparison of Plasticizer Extraction Methods from PVC

Extraction Method	Extraction Time	Solvent Volume	Recovery	Reference
Soxhlet	360 minutes	150 mL	High	[28] [33] [34]
Ultrasound-Assisted	60 minutes	100 mL	96%	[28] [33] [34]
Dissolution	-	-	Lower recoveries, inconsistent	[22]

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